

The Dark Triad vs. the Light Triad: A Comparative Analysis for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

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A comprehensive guide to the contrasting personality constellations of the Dark **Triad** (Narcissism, Machiavellianism, and Psychopathy) and the Light **Triad** (Kantianism, Humanism, and Faith in Humanity), presenting quantitative comparisons, experimental protocols, and conceptual models to inform research and professional applications.

This guide provides an objective comparison of the Dark **Triad** and the Light **Triad** personality constructs, tailored for researchers, scientists, and drug development professionals. The content is based on seminal and recent research in the field, offering a structured overview of their characteristics, inter-correlations, and relationships with broader personality frameworks and life outcomes.

Defining the Triads: A Conceptual Overview

The Dark **Triad** refers to a constellation of three socially aversive personality traits: narcissism, characterized by grandiosity and entitlement; Machiavellianism, marked by manipulateness and cynicism; and psychopathy, distinguished by a lack of empathy and impulsivity.[1] These traits are conceptually distinct but often overlap, sharing a common core of callousness and interpersonal antagonism.[1]

In contrast, the Light **Triad**, proposed by Kaufman and colleagues in 2019, comprises three prosocial traits: Kantianism, the tendency to treat people as ends in themselves rather than as a means to an end; Humanism, a belief in the inherent dignity and worth of each individual; and Faith in Humanity, a belief in the fundamental goodness of people.[2] The Light **Triad** is

presented not merely as the opposite of the Dark **Triad** but as a distinct construct representing a loving and beneficent orientation towards others.[3]

Quantitative Comparison of the Triads

The following tables summarize the correlations between the Dark **Triad** and Light **Triad** traits and their associations with the Big Five personality traits and various life outcomes, as reported in foundational research.

Table 1: Inter-Correlations of the Dark **Triad** and Light **Triad** Subscales

| Machiavellianism | Narcissism | Psychopathy | Dark Triad (Total) | |
|---------------------|------------|-------------|--------------------|-------|
| Kantianism | -0.52 | -0.19 | -0.47 | -0.48 |
| Humanism | -0.49 | -0.15 | -0.43 | -0.44 |
| Faith in Humanity | -0.56 | -0.18 | -0.45 | -0.49 |
| Light Triad (Total) | -0.61 | -0.21 | -0.53 | -0.56 |

Data sourced from Kaufman et al. (2019). All correlations are statistically significant ($p < 0.01$).

Table 2: Correlations with the Big Five Personality Traits

| Light Triad | Dark Triad | |
|------------------------|------------|-------|
| Openness to Experience | 0.38 | 0.10 |
| Conscientiousness | 0.38 | -0.25 |
| Extraversion | 0.37 | 0.28 |
| Agreeableness | 0.68 | -0.45 |
| Neuroticism | -0.27 | 0.09 |

Data sourced from Kaufman et al. (2019). All correlations are statistically significant ($p < 0.01$).

Table 3: Correlations with Life Outcomes and Psychological Characteristics

| Light Triad | Dark Triad | |
|-------------------|------------|-------|
| Life Satisfaction | 0.43 | -0.19 |
| Curiosity | 0.44 | 0.19 |
| Self-Esteem | 0.37 | 0.12 |
| Empathy | 0.46 | -0.33 |
| Compassion | 0.35 | -0.21 |
| Anxiety | -0.18 | 0.12 |
| Depression | -0.24 | 0.10 |
| Aggression | -0.29 | 0.44 |
| Selfishness | -0.26 | 0.37 |

Data sourced from Kaufman et al. (2019). All correlations are statistically significant ($p < 0.01$).

Experimental Protocols for Assessment

Accurate assessment of the Dark and Light **Triads** is crucial for research validity. The most commonly used brief measures are the Short Dark **Triad** (SD3) and the Light **Triad** Scale (LTS).

The Short Dark Triad (SD3)

The SD3 is a 27-item self-report questionnaire developed by Jones and Paulhus (2014) to measure Machiavellianism, narcissism, and psychopathy.^[4]

Administration:

- The questionnaire consists of 27 statements.
- Participants rate their agreement with each statement on a 5-point Likert scale, ranging from 1 (Strongly Disagree) to 5 (Strongly Agree).

- The items should be presented in a randomized order to mitigate response bias.

Scoring:

- The scale is divided into three 9-item subscales for Machiavellianism, Narcissism, and Psychopathy.
- Certain items are reverse-scored before analysis.
- The score for each subscale is the mean of the ratings for its 9 items. A total Dark **Triad** score can be calculated by averaging the three subscale scores.

Items:

- Machiavellianism: Includes items such as "It's not wise to tell your secrets." and "I like to use clever manipulation to get my way."[\[5\]](#)
- Narcissism: Includes items like "People see me as a natural leader." and "I insist on getting the respect I deserve."[\[5\]](#)
- Psychopathy: Includes items such as "Payback needs to be quick and nasty." and "People often say I'm out of control."[\[5\]](#)

The Light Triad Scale (LTS)

The LTS is a 12-item self-report questionnaire developed by Kaufman, Yaden, Hyde, and Tsukayama (2019) to measure Kantianism, Humanism, and Faith in Humanity.[\[2\]](#)

Administration:

- The questionnaire consists of 12 statements.
- Participants rate their agreement with each statement on a 5-point Likert scale, from 1 (Strongly Disagree) to 5 (Strongly Agree).
- Randomized presentation of items is recommended.

Scoring:

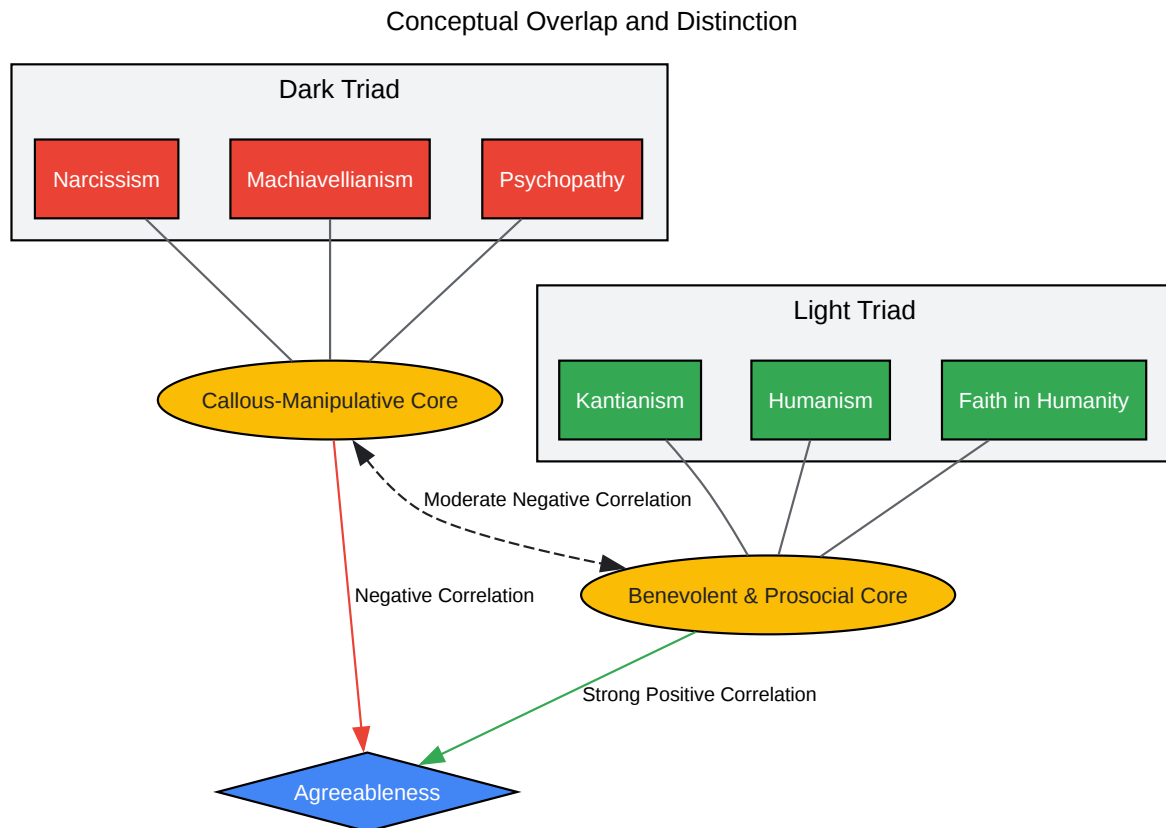
- The scale is composed of three 4-item subscales for Kantianism, Humanism, and Faith in Humanity.
- The score for each subscale is the mean of the ratings for its 4 items. A total Light **Triad** score is the average of the three subscale scores.

Items:

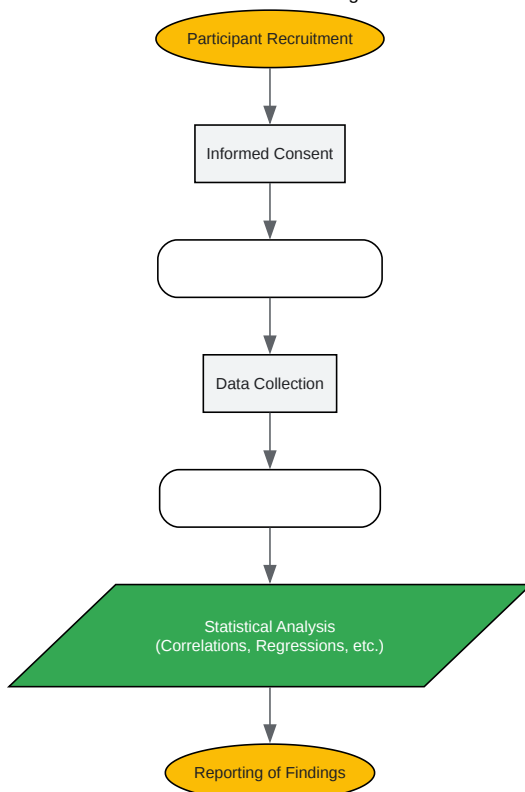
- Kantianism: Includes items such as "I prefer honesty over charm." and "I don't like to use manipulation to get my way."[\[6\]](#)
- Humanism: Includes items like "I enjoy listening to people from all walks of life." and "I tend to treat others as valuable."[\[6\]](#)
- Faith in Humanity: Includes items such as "I tend to see the best in people." and "I tend to trust that other people will deal fairly with me."[\[6\]](#)

Conceptual Models and Relationships

The following diagrams illustrate the conceptual relationships between the Dark and Light **Triads** and their assessment workflow.



Assessment Workflow for Dark and Light Triad Research



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